

Introduction: The Molecular Profile of C.I. Disperse Blue 27

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Compound of Interest

Compound Name: C.I. Disperse blue 27

CAS No.: 15791-78-3

Cat. No.: B095324

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C.I. Disperse Blue 27 is a synthetic organic colorant belonging to the anthraquinone class of dyes.[1][2] Anthraquinone dyes are known for their brightness, good lightfastness, and stability, although they can be more costly and present environmental challenges in manufacturing compared to azo dyes.[2][3] Disperse Blue 27 is specifically engineered for coloring hydrophobic synthetic fibers such as polyester, nylon, and cellulose acetate, materials for which ionic dyes have little to no affinity.[2][4]

The defining characteristic of disperse dyes, including Disperse Blue 27, is their non-ionic nature and very low solubility in water.[4][5] Their dyeing action relies on a mechanism of molecular dispersion rather than chemical reaction or ionic bonding.[2] The molecule's structure, $C_{22}H_{16}N_2O_7$, integrates anthraquinone, amino, nitro, and hydroxyethyl functional groups, which collectively determine its chromophoric properties and performance in textile applications.[5] Physically, it appears as a dark blue to black powder.[6][7]

Property	Value	Source
Chemical Name	1,8-dihydroxy-4-[[4-(2-hydroxyethyl)phenyl]amino]-5-nitroanthracene-9,10-dione	[5][6]
C.I. Number	60767	[8]
CAS Number	15791-78-3	[6][7]
Molecular Formula	C ₂₂ H ₁₆ N ₂ O ₇	[5][6]
Molecular Weight	420.37 g/mol	[5][7]
Physical Form	Dark blue to black crystalline powder	[5][6]
Water Solubility	Limited / Sparingly Soluble	[5][6]

The Dyeing Milieu: Establishing the Pre-conditions for Interaction

Given the hydrophobic nature of both the dye and polyester fibers, the dyeing process must be conducted in an aqueous medium under specific conditions that facilitate the transfer of dye from the liquid phase to the solid fiber.

The Aqueous Dispersion: A Suspension of Solid Color

The low water solubility of Disperse Blue 27 necessitates its application as a fine, stable aqueous dispersion.[4][9] The dye is first milled into a fine powder and then mixed with dispersing agents in the dyebath.[10][11]

Functions of Dispersing Agents:

- Particle Size Reduction: Assists in grinding the dye to the optimal particle size.[4]
- Dispersion Stability: Prevents the fine dye particles from aggregating or flocculating in the dyebath, especially under high-temperature conditions.[4]

- Uniform Application: Ensures the dye is present in a consistent and finely divided form for even and trouble-free dyeing.[4]

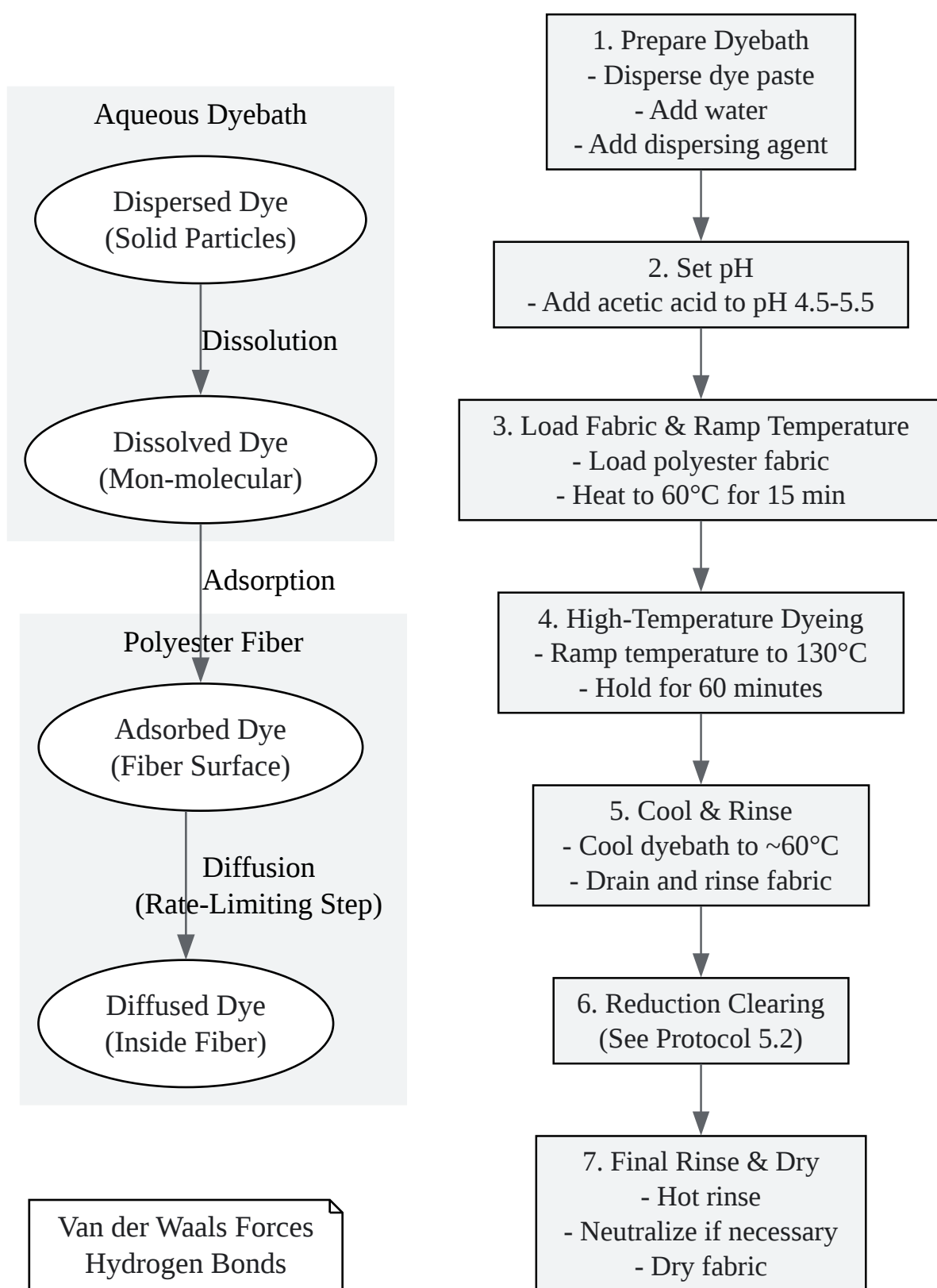
The Dyebath Environment

The dyebath is prepared by adding the dye dispersion to water. The pH is a critical parameter and is typically maintained in a weakly acidic range of 4.5-5.5, often using acetic acid.[12][13] This acidic environment is crucial for the stability of the disperse dye and the polyester fiber itself, preventing alkaline hydrolysis of the fiber at high temperatures.

Core Mechanism: The Journey of a Dye Molecule into Polyester

The dyeing of polyester with **C.I. Disperse Blue 27** is a physical process governed by thermodynamics and kinetics, which can be conceptualized as the partitioning of a solute (the dye) between two immiscible solvents (water and the fiber).[9] The process unfolds in a sequence of equilibria.[4]

Dye (dispersed) \rightleftharpoons Dye (dissolved) \rightleftharpoons Dye (adsorbed on fiber) \rightleftharpoons Dye (diffused in fiber)



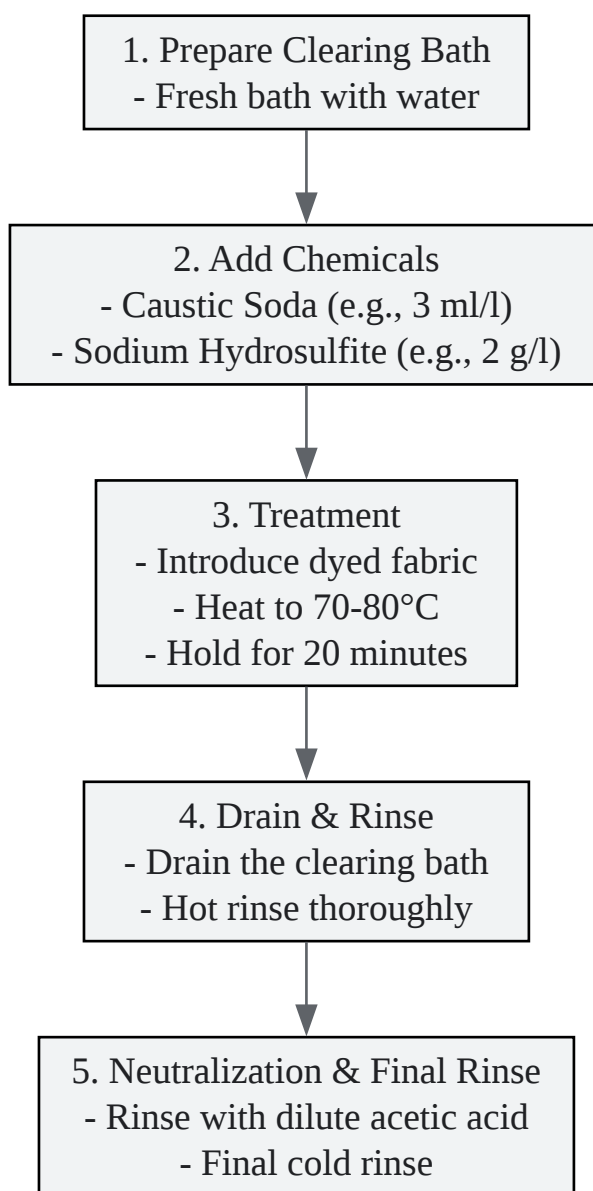
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Fig. 2: Workflow for high-temperature polyester dyeing.

Methodology:

- **Dyebath Preparation:** A paste is first made from the required amount of **C.I. Disperse Blue 27** powder and a dispersing agent. [13] This paste is then diluted with water to create the final dyebath. [13] 2. **pH Control:** The pH of the dyebath is adjusted to 4.5-5.5 using acetic acid. [13] 3. **Initial Stage:** The polyester fabric is introduced into the dyebath. The temperature is raised to 60°C and held for approximately 15 minutes to allow for even wetting and initial dye adsorption. [13] 4. **Dyeing Cycle:** The temperature is then ramped up to 130°C (under pressure) and maintained for 60 minutes. During this phase, the majority of dye diffusion and fixation occurs. [13] 5. **Cooldown and Rinsing:** After the dyeing cycle, the bath is cooled to 60-70°C before the fabric is removed and rinsed. [13] This prevents shocking the fiber which could cause creases.

Protocol: Reduction Clearing



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Fig. 3: Workflow for post-dyeing reduction clearing.

Methodology:

- Bath Preparation: A fresh bath is prepared with water.
- Chemical Addition: Caustic soda and sodium hydrosulfite are added to the bath. [14]3.
Clearing Process: The dyed fabric is treated in this alkaline reducing bath at 70-80°C for approximately 20 minutes. [15]4. Rinsing: The fabric is thoroughly hot rinsed to remove the degraded dye and residual chemicals. [11]5. Neutralization: A final rinse with a weak acid

(like acetic acid) is often performed to neutralize any remaining alkali, followed by a cold rinse. [16]

Conclusion

The mechanism of action for **C.I. Disperse Blue 27** in dyeing polyester is a complex, multi-stage physical process fundamentally reliant on the principles of dispersion, adsorption, and diffusion. It is a non-ionic interaction where the dye is partitioned from an aqueous phase into the solid, hydrophobic fiber. Success is critically dependent on precise control over the dyeing system's parameters, most notably temperature, which governs the accessibility of the fiber's internal structure. The process is completed by a crucial reduction clearing step that ensures the final product exhibits high fastness properties by removing all unfixed surface dye. A thorough understanding of this entire pathway, from dye dispersion to final rinse, is essential for researchers and scientists to achieve consistent, high-quality coloration of synthetic textiles.

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